

How to improve the signal-to-noise ratio with 5-HMSiR-Hoechst

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Compound of Interest

Compound Name: 5-HMSiR-Hoechst

Cat. No.: B12381734

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Technical Support Center: 5-HMSiR-Hoechst

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals optimize their experiments using the 5-HMSiR-Hoechst live-cell DNA stain.

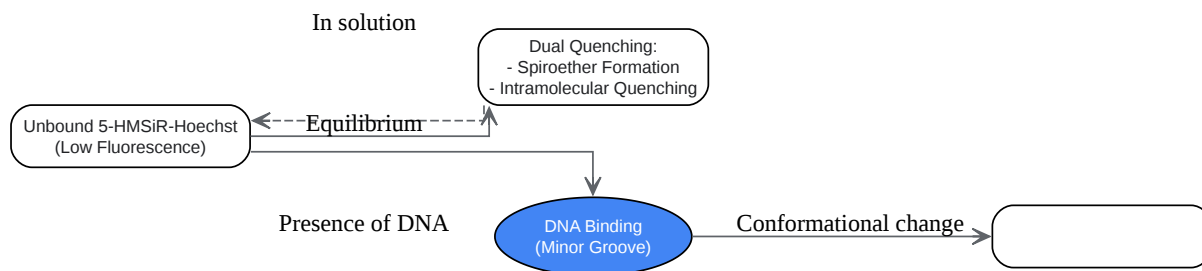
Frequently Asked Questions (FAQs)

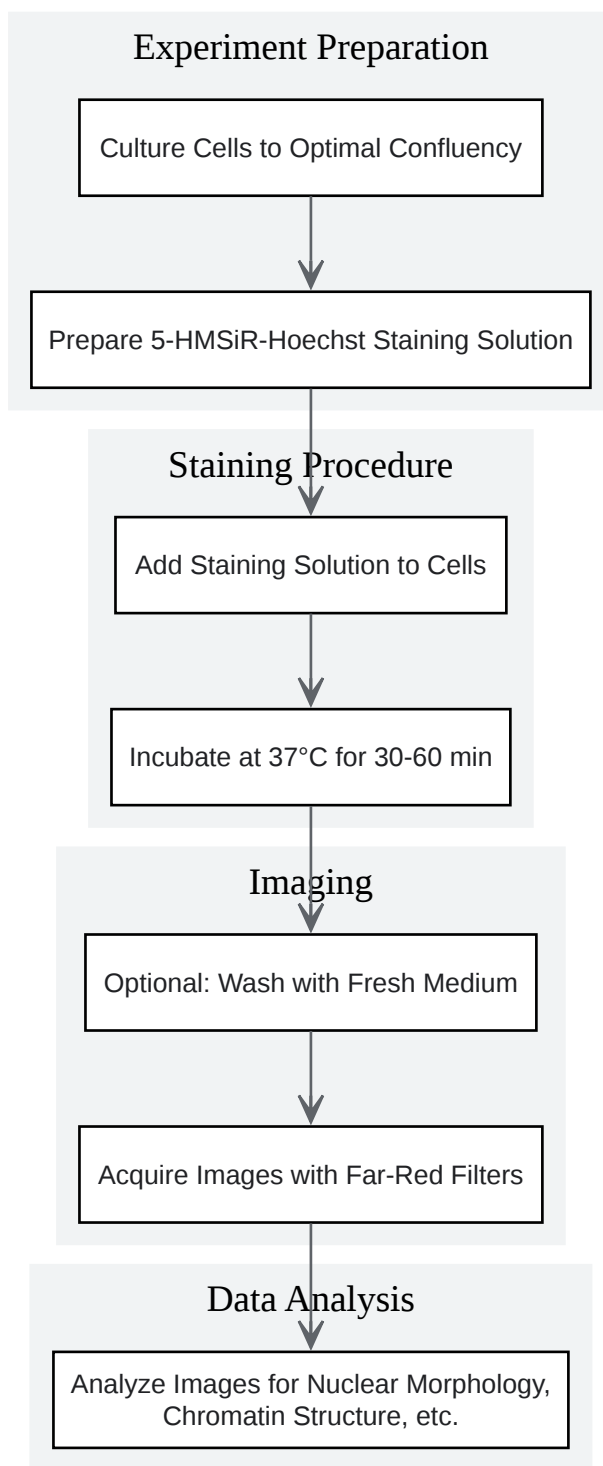
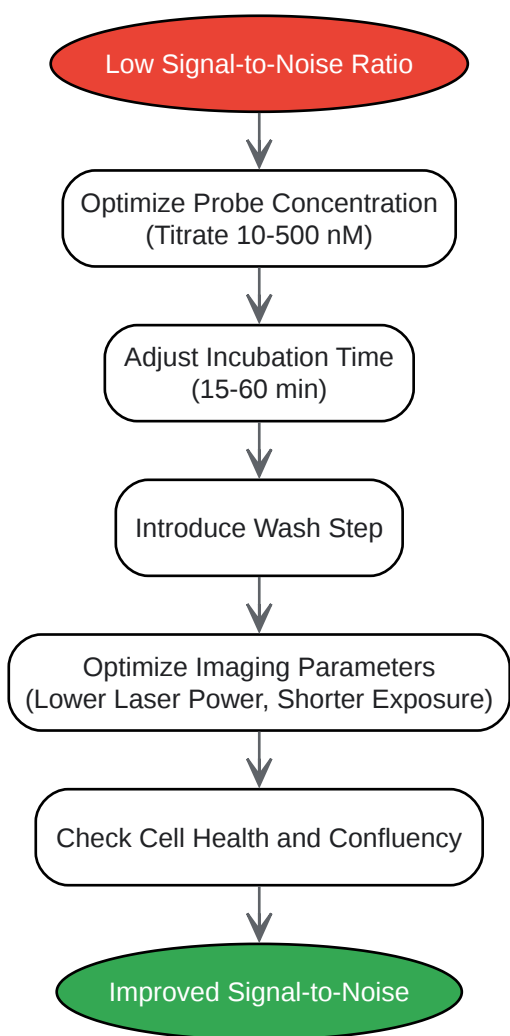
Q1: What is 5-HMSiR-Hoechst and what are its primary applications?

5-HMSiR-Hoechst is a far-red, cell-permeable DNA probe designed for live-cell imaging. It is composed of a Hoechst 33258 molecule conjugated to a spontaneously blinking hydroxymethyl silicon-rhodamine (HMSiR) fluorophore.^{[1][2][3]} Its primary applications include high-resolution imaging of nuclear DNA, single-molecule localization microscopy (SMLM), and stimulated emission depletion (STED) microscopy of chromatin nanostructures in living cells.^{[1][4]} The probe exhibits a significant increase in fluorescence—up to 400-fold—upon binding to the minor groove of DNA, which contributes to a high signal-to-noise ratio.

Q2: How does the fluorescence of 5-HMSiR-Hoechst increase upon DNA binding?

The significant fluorescence enhancement of 5-HMSiR-Hoechst upon DNA binding is attributed to a dual-quenching mechanism in its unbound state. This involves both spiroether formation and intramolecular quenching. When the Hoechst moiety binds to the DNA minor groove, this quenching is suppressed, leading to a dramatic increase in fluorescence emission.





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